

# Ceftiofur Thiolactone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ceftiofur Thiolactone

Cat. No.: B15126552

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ceftiofur Thiolactone** is a key metabolite of the third-generation cephalosporin antibiotic, Ceftiofur.[1][2] Ceftiofur is widely used in veterinary medicine to treat bacterial infections in cattle and swine.[2] The presence of Ceftiofur and its metabolites, including **Ceftiofur Thiolactone**, in animal-derived food products is a significant concern for regulatory bodies, necessitating the use of high-purity reference standards for accurate monitoring. This technical guide provides a comprehensive overview of the **Ceftiofur Thiolactone** reference standard, its chemical properties, metabolic formation, and its application in analytical methodologies. This document also details its immunomodulatory effects through interactions with cellular signaling pathways.

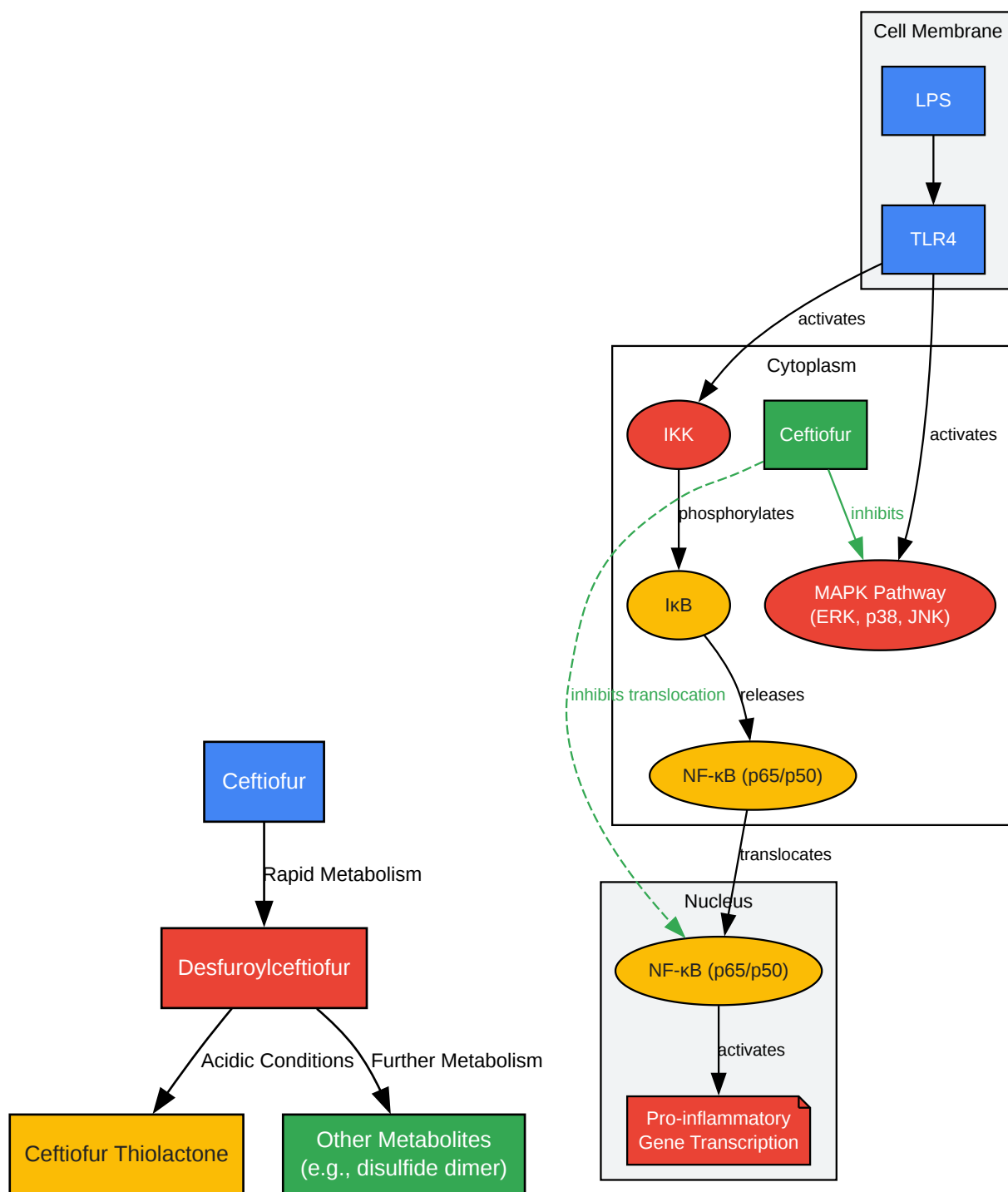
## Chemical and Physical Properties

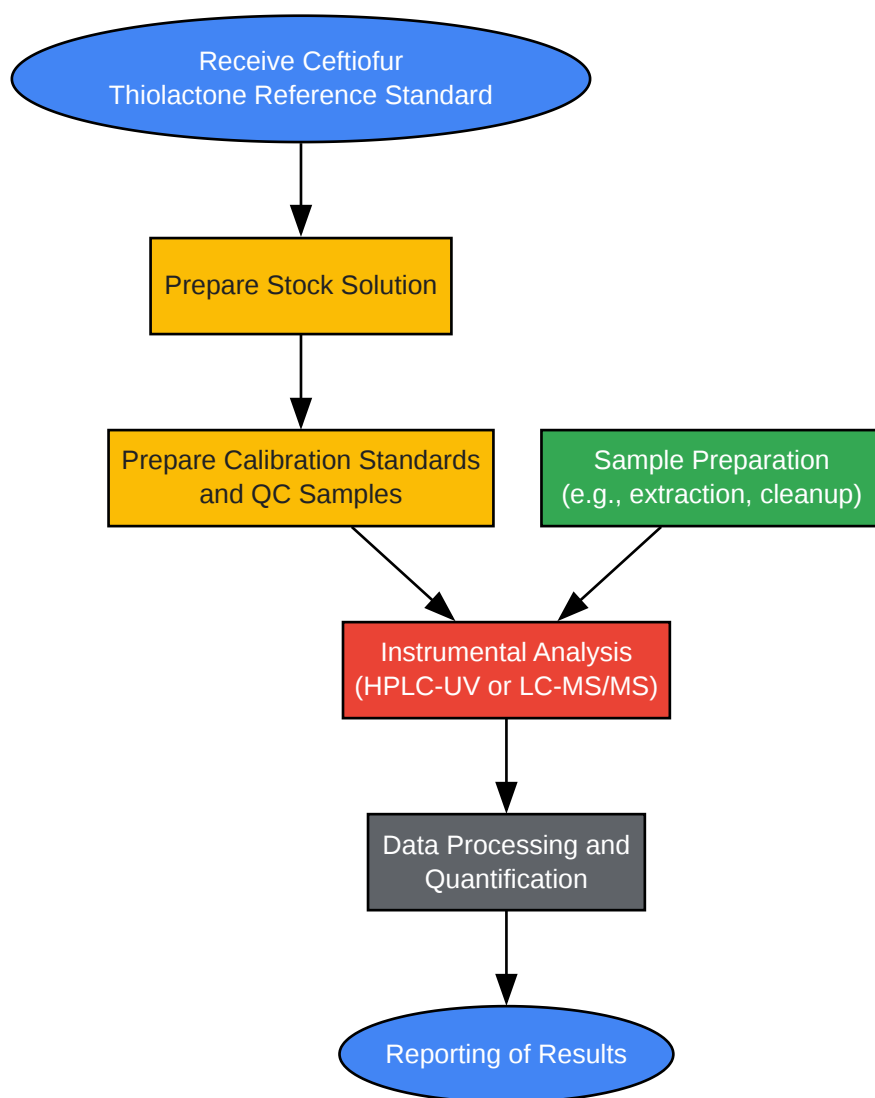
**Ceftiofur Thiolactone** is a crystalline solid.[3] As a reference standard, it is a high-purity compound used for the precise identification and quantification of **Ceftiofur Thiolactone** residues in various matrices.[4]

Property	Value	Reference
CAS Number	120882-23-7	[4][5][6]
Molecular Formula	C <sub>14</sub> H <sub>13</sub> N <sub>5</sub> O <sub>4</sub> S <sub>3</sub>	[4][5][6]
Molecular Weight	411.5 g/mol	[4][6]
IUPAC Name	(2Z)-2-(2-amino-1,3-thiazol-4-yl)-N-[(4R,5R)-3,11-dioxo-6,10-dithia-2-azatricyclo[6.3.0.0 <sup>2,5</sup> ]undec-1(8)-en-4-yl]-2-(methoxyimino)acetamide	[5]
Appearance	Crystalline solid	[3]
Solubility	Soluble in DMSO and DMF. Sparingly soluble in aqueous buffers.	[3][5]
Storage	2-8°C	[6]

## Metabolic Pathway and Formation

Ceftiofur is rapidly metabolized in animals to desfuroylceftiofur, which retains antimicrobial activity.[2][7] Under acidic conditions, desfuroylceftiofur can be converted to **Ceftiofur Thiolactone**. [8] The stability of Ceftiofur is pH and temperature-dependent, with degradation being more rapid at higher pH and temperatures.[8][9]





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